

Critical Discrepancy Identified in Topic Request

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 1-Cyclopentenylacetonitrile

CAS No.: 22734-04-9

Cat. No.: B1346953

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To the User: Following a comprehensive preliminary search based on the provided topic, a critical discrepancy has been identified that prevents the generation of the requested technical guide. The CAS (Chemical Abstracts Service) number provided, 22734-04-9, does not correspond to the chemical name, "2-(2-methoxy-4-nitrophenyl)oxy-acetohydrazide".

Authoritative chemical databases consistently associate CAS number 22734-04-9 with the compound **1-Cyclopentenylacetonitrile** (also known as (1-Cyclopenten-1-yl)-acetonitrile).^[1]^[2]^[3]^[4] These are fundamentally different molecules with distinct chemical structures, formulas, and properties.

- Provided Name: 2-(2-methoxy-4-nitrophenyl)oxy-acetohydrazide
 - Expected Molecular Formula: C₉H₁₁N₃O₅
- Compound for CAS 22734-04-9: **1-Cyclopentenylacetonitrile**
 - Molecular Formula: C₇H₉N^[1]^[3]

Given that the core of the request is a detailed spectroscopic analysis of a specific chemical entity, proceeding with the mismatched information would result in a scientifically inaccurate

and misleading guide. The spectroscopic data for **1-Cyclopentenylnitrile** would bear no relevance to the properties of 2-(2-methoxy-4-nitrophenyl)oxy-acetohydrazide.

To ensure the scientific integrity and accuracy of the output, it is imperative to resolve this conflict. Please verify the correct CAS number for "2-(2-methoxy-4-nitrophenyl)oxy-acetohydrazide" or confirm if the intended compound of interest is indeed **1-Cyclopentenylnitrile**.

Once the correct compound identity is established, a new, targeted search for its spectroscopic data can be initiated to fulfill the request accurately. No part of the technical guide can be generated until this fundamental ambiguity is clarified.

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Sources

- [1. spectrumchemical.com \[spectrumchemical.com\]](https://spectrumchemical.com)
- [2. 22734-04-9 | CAS DataBase \[m.chemicalbook.com\]](https://m.chemicalbook.com)
- [3. 1-Cyclopentenylnitrile \(CAS 22734-04-9\) - Chemical & Physical Properties by Cheméo \[cheméo.com\]](https://cheméo.com)
- [4. Cyclopent-1-ene-1-acetonitrile | C7H9N | CID 89811 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
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